

# 1-Aminoanthracene molecular weight and formula

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## Compound of Interest

Compound Name: 1-Aminoanthracene

Cat. No.: B165094

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## An In-Depth Technical Guide to **1-Aminoanthracene**: Molecular Weight and Formula

For researchers, scientists, and professionals in drug development, a precise understanding of the fundamental properties of chemical compounds is paramount. This guide provides a focused overview of the molecular weight and chemical formula for **1-Aminoanthracene**, a compound of interest in various research applications.

## Core Molecular Data

**1-Aminoanthracene** is an aromatic amine derived from anthracene. Its fundamental properties, including molecular formula and weight, are crucial for stoichiometric calculations, analytical characterization, and experimental design. The empirical formula for **1-Aminoanthracene** is  $C_{14}H_{11}N$ .<sup>[1][2]</sup> This indicates that each molecule is composed of 14 carbon atoms, 11 hydrogen atoms, and one nitrogen atom.

The molecular weight of **1-Aminoanthracene** is 193.24 g/mol.<sup>[1][2][3][4]</sup> This value is a critical parameter for preparing solutions of specific molarity and for interpreting data from mass spectrometry and other analytical techniques.

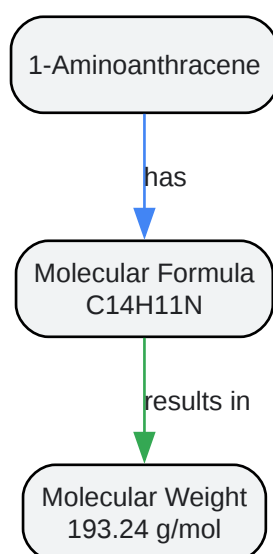
## Data Summary

For clarity and ease of comparison, the core quantitative data for **1-Aminoanthracene** is summarized in the table below.

Property	Value
Molecular Formula	C14H11N
Molecular Weight	193.24 g/mol

## Logical Relationship Diagram

The following diagram illustrates the relationship between the common name of the compound and its fundamental molecular properties.



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Caption: Relationship between compound name, formula, and molecular weight.

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## References

- 1. 1-aminoanthracene — Richman Chemical Inc. | Custom Synthesis | Toll Manufacturing | Raw Material Sourcing [[richmanchemical.com](http://richmanchemical.com)]

- 2. [esslabshop.com](https://esslabshop.com) [[esslabshop.com](https://esslabshop.com)]
- 3. 1-Aminoanthracene | C<sub>14</sub>H<sub>11</sub>N | CID 11885 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 4. [scbt.com](https://scbt.com) [[scbt.com](https://scbt.com)]
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